

# Essential Safety and Operational Guide for Handling Methyl Nonanoate

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## Compound of Interest

Compound Name: Methyl nonanoate

Cat. No.: B163019

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For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Methyl nonanoate**, including personal protective equipment (PPE) recommendations, storage and disposal procedures, and emergency plans.

## Physicochemical Properties

A summary of the key quantitative data for **Methyl nonanoate** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	172.27 g/mol	[1][2][3][4]
Appearance	Clear, colorless liquid	[3][5][6]
Odor	Aromatic, fruity	[5][6]
Boiling Point	213-214 °C (415.4-417.2 °F) at 760 mmHg	[4][5][7]
Melting Point	-30 °C to -35 °C (-22 °F to -31°F)	[5][6]
Flash Point	81-87 °C (177.8-188.6 °F)	[5][8][9]
Density	0.875 g/cm <sup>3</sup> at 20 °C (68 °F)	[4][7][8]
Solubility	Insoluble in water. Soluble in organic solvents like ethanol and ether.	[2][8]

## Personal Protective Equipment (PPE)

When handling **Methyl nonanoate**, the use of appropriate personal protective equipment is mandatory to ensure personal safety.

- Eye and Face Protection: Safety goggles are recommended, especially when refilling or handling larger quantities, to protect against splashes.[8]
- Skin Protection:
  - Gloves: Chemical-resistant gloves are required. For normal use, nitrile rubber with a penetration time of about 1 hour is suitable. For direct or prolonged contact, butyl rubber with a penetration time of over 4 hours is recommended.[8]
  - Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[4][8]

- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is generally not required.[8] However, in case of a large spill or inadequate ventilation, a NIOSH-approved respirator should be used.[10]

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **Methyl nonanoate** and to prevent accidents.

### Handling

- Avoid contact with skin and eyes.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][8]
- Ensure adequate ventilation in the work area.[4]
- Take precautionary measures against static discharge.[4]
- Wash hands thoroughly after handling.[8]

### Storage

- Store in a cool, dry, and well-ventilated area.[1][8]
- Keep containers tightly sealed to prevent evaporation and contamination.[4][8]
- Store away from incompatible materials such as strong oxidizing agents.[5][11]

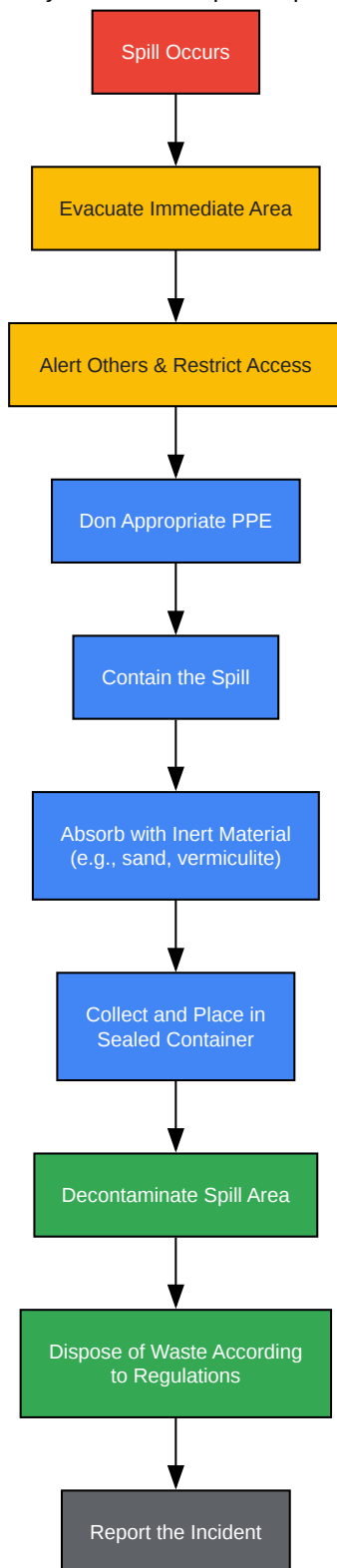
## Spill and Disposal Procedures

In the event of a spill or the need for disposal, the following procedures should be followed.

### Spill Response

A logical workflow for handling a chemical spill of **Methyl nonanoate** is outlined below.

## Methyl Nonanoate Spill Response



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Caption: Workflow for handling a **Methyl Nonanoate** spill.

Immediate actions for a spill:

- **Evacuate and Secure:** Immediately evacuate the affected area and alert others. Restrict access to the spill site.
- **Protect Yourself:** Put on the appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.[\[8\]](#)
- **Contain and Absorb:** For small spills, absorb the liquid with an inert material such as sand, diatomite, or universal binders.[\[8\]](#) Prevent the spill from entering sewers or waterways.[\[8\]](#)
- **Collect and Clean:** Carefully collect the absorbed material and place it into a suitable, sealed container for disposal.[\[11\]](#)
- **Decontaminate:** Clean the spill area thoroughly.

## Disposal Plan

- **Methyl nonanoate** should not be disposed of with household garbage or into the sewage system.[\[8\]](#)
- Waste disposal must be conducted in accordance with local, regional, and national regulations.[\[5\]](#)[\[8\]](#)[\[11\]](#)
- Empty containers should be handled as hazardous waste and disposed of accordingly.[\[11\]](#)

## First Aid Measures

In case of exposure to **Methyl nonanoate**, follow these first-aid guidelines:

- **After Inhalation:** Move the person to fresh air. If symptoms persist, seek medical attention.[\[1\]](#)
- **After Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. If irritation occurs, consult a physician.[\[4\]](#)
- **After Eye Contact:** Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, consult a specialist.[\[5\]](#)

- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical advice immediately.[4]

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